

Comprehensive Guide to Certificate of Analysis: L-Threonine Hydrochloride Reference Standard

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Compound of Interest

Compound Name: *L-Threonine hydroChloride*

CAS No.: 82650-07-5

Cat. No.: B3430341

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Introduction: The Criticality of the Salt Form

In pharmaceutical development, the choice between a free base amino acid and its hydrochloride salt is rarely arbitrary. While L-Threonine (CAS 72-19-5) is the standard pharmacopeial article (USP/EP), **L-Threonine Hydrochloride** (CAS 82650-07-5) is frequently employed in specific formulation matrices requiring lower pH stability or enhanced solubility profiles in non-aqueous co-solvents.^[1]

This guide dissects the Certificate of Analysis (CoA) for **L-Threonine Hydrochloride**. Unlike the ubiquitous free base, the HCl salt often lacks a direct "Primary Pharmacopeial Reference Standard" (e.g., there is no specific USP **L-Threonine Hydrochloride** RS). Therefore, the CoA becomes the primary document of trust, requiring a higher level of scrutiny and often a rigorous secondary qualification protocol against the free base primary standard.

The Certificate of Analysis Decoded

A robust CoA for **L-Threonine Hydrochloride** must validate three distinct attributes: Identity (is it the correct enantiomer and salt?), Purity (is it free from related substances?), and Potency (how much active moiety is present?).

Critical CoA Parameters & Specifications

Parameter	Method	Typical Specification	Scientific Rationale
Assay (Titration)	Potentiometric (AgNO ₃)	98.5% – 101.5% (Dried Basis)	Measures the Chloride counter-ion to confirm stoichiometry (1:1 salt formation).[1]
Assay (HPLC)	Derivatization (OPA/FMOC)	98.0% – 102.0%	Specific for the L-Threonine moiety.[1] Must align with the titration assay.
Chloride Content	Ion Chromatography or Titration	~22.8% (Theoretical)	Crucial: Distinguishes the HCl salt from the free base.[1]
Specific Rotation	Polarimetry		Confirms the L-enantiomer.[1] Note: The rotation differs significantly from the free base due to pH effects.
Loss on Drying (LOD)	Gravimetric (105°C)		High moisture content can hydrolyze the salt or degrade the crystal lattice.[1]
Residue on Ignition	Gravimetric		Detects inorganic impurities (e.g., sodium from pH adjustment during synthesis).[1]
Related Substances	HPLC / TLC	Individual ; Total	Detects synthesis byproducts like allo-threonine or glycine. [1]

Expert Insight: The "Stoichiometric Gap"

A common red flag in L-Threonine HCl CoAs is a mismatch between the Chloride Assay and the Threonine Assay.

- Scenario: Threonine content is 99%, but Chloride is 18% (Theoretical is ~22.8%).
- Diagnosis: This indicates incomplete salt formation (a mixture of free base and salt) or the presence of non-stoichiometric hydrates. Action: Reject the lot for quantitative applications.

Comparative Analysis: Selecting the Right Standard

When sourcing a standard for L-Threonine HCl analysis, you generally face two options. The choice dictates your regulatory risk profile.

Option A: Primary Reference Standard (Free Base)

- Source: USP, EP, or BP (e.g., USP L-Threonine RS).^[1]
- Form: L-Threonine Free Base.^[1]
- Traceability: Absolute (Legal/Compendial).
- Usage: You must mathematically convert the molecular weight when analyzing your L-Threonine HCl samples.
 - Calculation:
^[1]
- Pros: Highest regulatory acceptance.^[2]
- Cons: Requires calculation; does not control for the Chloride counter-ion in your sample.

Option B: Certified Reference Material (CRM) - L-Threonine HCl^[1]

- Source: ISO 17034 Accredited Manufacturer (e.g., Sigma TraceCERT, LGC).

- Form: **L-Threonine Hydrochloride**.[\[1\]](#)[\[3\]](#)
- Traceability: Traceable to SI units (often via qNMR or NIST SRM).
- Usage: Direct comparison.
- Pros: Direct matching of salt form; CoA includes uncertainty values ().
- Cons: Technically a "Secondary Standard" in the eyes of some pharmacopeias unless qualified.[\[4\]](#)

Data Comparison: Stability & Solubility

Feature	L-Threonine (Free Base)	L-Threonine Hydrochloride
Water Solubility	High (~90 g/L)	Very High (>150 g/L)
Ethanol Solubility	Insoluble	Slightly Soluble (due to ionic character)
Hygroscopicity	Low	Moderate (HCl salts are often more hygroscopic)
pH (1% Solution)	5.0 – 6.5 (Isoelectric)	2.0 – 3.0 (Acidic)

Experimental Protocol: Qualification of Secondary Standard

If you purchase a commercial "**L-Threonine Hydrochloride**" standard (non-compendial), you must qualify it before use in GMP release testing.[\[1\]](#) This protocol validates the secondary standard against the USP Primary Free Base Standard.

Protocol: HPLC-FLD Derivatization Method

Objective: Determine the purity and potency of L-Threonine HCl relative to USP L-Threonine RS.

1. Reagents:

- Primary Std: USP L-Threonine RS (dried per monograph).[1]
- Candidate Std: **L-Threonine Hydrochloride** (Candidate Lot).[1]
- Derivatization Agent: OPA (o-phthalaldehyde) / 3-MPA (Mercaptopropionic acid).[1] Note: Threonine is a primary amine; OPA is sufficient. Fmoc is not strictly necessary unless secondary amines are present.

2. Chromatographic Conditions:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse AAA),
.
- Mobile Phase A: 40 mM
, pH 7.8.
- Mobile Phase B: Acetonitrile : Methanol : Water (45:45:10).
- Gradient: 0% B to 57% B over 20 min.
- Detection: Fluorescence (Ex 340 nm / Em 450 nm).
- Flow Rate: 1.0 mL/min.

3. Procedure:

- Standard Prep: Dissolve USP L-Threonine RS to 100 µg/mL in 0.1 N HCl.
- Sample Prep: Dissolve Candidate L-Threonine HCl to ~130.6 µg/mL in 0.1 N HCl (Equimolar concentration).
- Derivatization: Automated in-needle derivatization (verify injector program).
- Injection: Inject 6 replicates of Standard and Sample.

4. Calculation (Potency Assignment):

[1]

Acceptance Criteria:

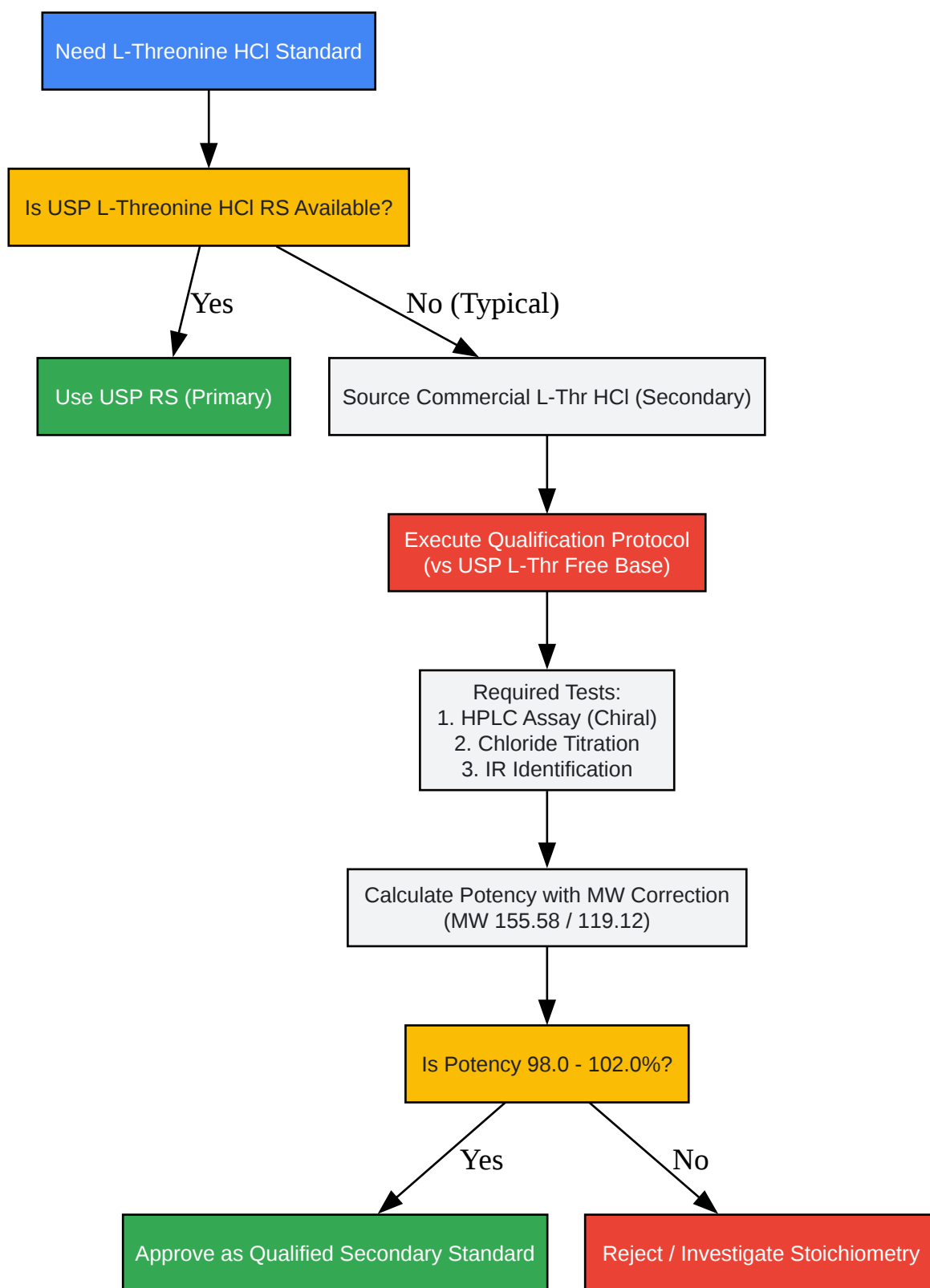
- The calculated potency must fall within 98.0% – 102.0% of the label claim on the Candidate CoA.
- RSD of injections

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Visualizations

Diagram 1: Reference Standard Qualification Workflow

This workflow illustrates the decision process for validating a non-compendial L-Threonine HCl standard.

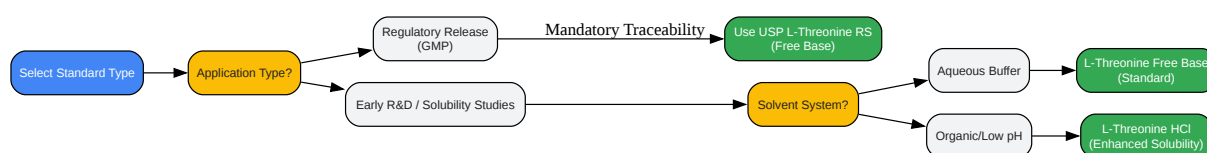


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Caption: Workflow for qualifying a secondary L-Threonine HCl standard against a primary Free Base standard.

Diagram 2: Analytical Decision Tree (Salt vs. Free Base)

Helping the analyst decide which form to use in formulation vs. analysis.



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Caption: Decision matrix for selecting between Free Base and Hydrochloride standards based on application.

References

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- Agilent Technologies.Amino Acid Analysis using ZORBAX Eclipse AAA Columns - Technical Note. Available at: [\[Link\]](#)^[1]
- ICH Guidelines.Q7: Good Manufacturing Practice Guide for Active Pharmaceutical Ingredients. Section 11.1 (Reference Standards). Available at: [\[Link\]](#)^[1]

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Sources

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- [2. Selecting the right Certified Reference Material \(CRM\) for your laboratory \[aroscientific.com\]](#)
- [3. chemscene.com \[chemscene.com\]](#)
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